

# Preventing sample blockages in a Velp FIWE series fiber analyzer.

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## Velp FIWE Series Fiber Analyzer: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent and resolve sample blockages in Velp FIWE series fiber analyzers.

## Troubleshooting Guide: Preventing and Clearing Sample Blockages

Sample blockages in the Velp FIWE series fiber analyzer can occur at various stages of the analysis. This guide provides a systematic approach to troubleshooting, from sample preparation to operational procedures.

### Pre-Analysis Checks & Sample Preparation

Proper sample preparation is critical to prevent blockages.

Is your sample properly ground?

Fine or inconsistent particle size is a primary cause of blockages.

- Recommendation: Grind your sample to a uniform particle size of 1 mm.<sup>[1]</sup> Overly fine particles can compact and clog the crucible filter.

Does your sample have a high fat content?

Excess fat can solidify and block the crucible pores.

- Action: For samples with a fat content between 5% and 10%, a preliminary fat extraction using the Velp COEX unit is recommended. For samples with a fat content exceeding 10%, this step is mandatory.[2]

Are you using the correct crucible type?

Crucible porosity is crucial for proper filtration.

- Recommendation: VELP recommends using P2 porosity glass crucibles for fiber analysis to prevent sample loss.[2]

## Crucible Preparation and Maintenance

The condition of your crucibles directly impacts filtration efficiency.

Are your crucibles clean and in good condition?

Residue from previous analyses or a damaged filter can impede flow.

- Best Practice: Thoroughly clean crucibles after each use. It is important to remember that crucibles have a limited lifespan of around 20-30 analyses, as the fritted filter can be damaged by acidic and basic solutions.[1][3] Consider replacing crucibles that have exceeded this usage limit.

Are you using a filter aid for challenging samples?

Some sample matrices are inherently more prone to causing blockages.

- Tip: For certain samples, adding a filter aid like celite can improve filtration. A common ratio is 1 g of celite to 3 g of a homogeneous ground sample.[1]

## During the Analysis

If a blockage occurs during a run, here are some immediate steps you can take.

Is the filtration slow or has it stopped?

A compacted sample may be obstructing the filter.

- Action (for CSF6 Filtration Unit): Compressed air can be injected from the bottom of the crucible to dislodge any accumulated sample from the filter.[4]
- Feature (for FIWE 3 and FIWE 6 models): These semi-automatic models are equipped with a back-pressure pump specifically designed to prevent the clogging of crucibles.[5]

## Experimental Protocols

Adhering to established protocols is key to reproducible results and avoiding operational errors that can lead to blockages.

### Protocol for Crude Fiber Determination (Modified Scharrer Method)

- Sample Grinding: Grind the sample to a particle size of 1 mm.[1]
- Weighing: Accurately weigh 1 g of celite and 3 g of the ground, homogenous sample into a P2 type crucible.[1]
- Reagent Addition: Add 60 ml of cold Scharrer reagent.
- Boiling: Boil for exactly 30 minutes from the onset of boiling.
- Filtration: Connect to a vacuum to drain the acid.
- Washing:
  - Wash with approximately 400 ml of deionized water using a water spray device. If the sample is compacted, use air to gently break it up.[1]
  - Perform three washes with 25 ml of acetone.
  - Perform two washes with 25 ml of diethyl ether.

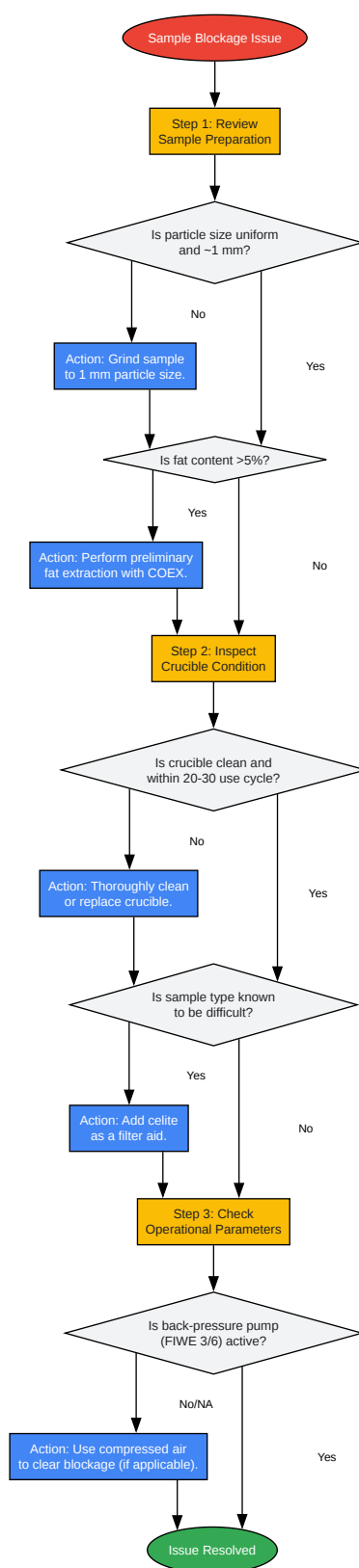
- Drying: After the final wash, remove the crucibles and dry in an oven at 130°C for 90 minutes.
- Weighing: Allow the crucibles to cool in a desiccator before weighing.

## Quantitative Data Summary

Parameter	Recommendation	Notes
Sample Particle Size	1 mm	Uniform grinding is crucial.
Sample Weight	0.5 g to 3 g	Refer to specific official methods for exact weights. <a href="#">[5]</a>
Celite to Sample Ratio	1 g celite : 3 g sample	For samples prone to clogging. <a href="#">[1]</a>
Crucible Lifespan	20-30 analyses	Damage to the fritted filter can occur with extended use. <a href="#">[1]</a> <a href="#">[3]</a>
Preliminary Fat Extraction	Recommended: 5-10% fat content Mandatory: >10% fat content	Use Velp COEX Cold Extractor. <a href="#">[2]</a>

## Troubleshooting Workflow

The following diagram illustrates a logical workflow for diagnosing and preventing sample blockages.



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